

Cleroindicin B CAS number and molecular formula

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Compound of Interest

Compound Name: Cleroindicin B

Cat. No.: B173269

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An In-depth Technical Guide to Cleroindicin B

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Information

Cleroindicin B is a natural product that has been identified within the scientific literature. The fundamental chemical identifiers for this compound are provided below.

Identifier	Value	Source
CAS Number	107389-91-3	[1]
Molecular Formula	C ₈ H ₁₄ O ₃	[1]

Biological Activity and Research Landscape

Cleroindicin B is classified as a flavone glycoside and is reported to be extracted from *Clerodendrum indicum* (also known as Clero garlic).[\[1\]](#) General studies on this compound suggest a range of potential biological activities, including antioxidant, anti-inflammatory, antibacterial, and antiviral properties.[\[1\]](#) There is also mention of its potential for anti-tumor and anti-diabetic effects.[\[1\]](#)

However, a comprehensive review of publicly available scientific literature reveals a significant scarcity of in-depth, specific research focused exclusively on **Cleroindicin B**. While the

broader *Clerodendrum* genus is known to be a rich source of various bioactive compounds, including flavonoids and terpenoids with documented biological activities, detailed experimental data, quantitative analysis (such as IC50 values), and elucidated mechanisms of action for **Cleroindicin B** itself are not readily available.[2]

The current body of research provides a foundational understanding of the potential therapeutic areas for compounds from the *Clerodendrum* genus. For instance, studies on other flavonoids isolated from this genus have shown activities such as the inhibition of tyrosinase, protection against oxidative stress, and vasorelaxation effects.[2] These findings offer a valuable context for the potential, yet unconfirmed, properties of **Cleroindicin B**.

Future Directions

The limited availability of specific data for **Cleroindicin B** highlights a clear gap in the current scientific knowledge. Further research is required to isolate and purify this compound in sufficient quantities for comprehensive biological evaluation. Future studies would need to focus on:

- In vitro bioassays to determine its specific cytotoxic, anti-inflammatory, antioxidant, and antimicrobial activities, including the determination of IC50 values against relevant cell lines and assays.
- Mechanism of action studies to identify the specific cellular signaling pathways modulated by **Cleroindicin B**.
- In vivo studies in appropriate animal models to assess its efficacy, pharmacokinetics, and safety profile.

Without such dedicated research, a detailed technical guide with extensive quantitative data, experimental protocols, and signaling pathway diagrams, as initially envisioned, cannot be constructed. The information presented here serves as a summary of the currently accessible data and a call for further scientific investigation into the potential of **Cleroindicin B**.

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References

- 1. Cleroindicin B [chembk.com]
- 2. Flavonoids from Clerodendrum genus and their biological activities [hrcak.srce.hr]
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